

# Application Notes and Protocols for MRS2802, a P2Y14 Receptor Agonist

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## Compound of Interest

Compound Name: MRS2802

Cat. No.: B10771354

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## Introduction

**MRS2802** is a synthetic agonist for the P2Y14 receptor, a G protein-coupled receptor (GPCR) belonging to the P2Y family of purinergic receptors. The P2Y14 receptor is activated by endogenous nucleotide sugars, most notably UDP-glucose. This receptor is expressed in various tissues and cell types, including immune cells, and is implicated in inflammatory responses. **MRS2802** serves as a valuable pharmacological tool for investigating the physiological and pathological roles of the P2Y14 receptor. These application notes provide detailed protocols for in vitro assays to characterize the activity of **MRS2802**.

## Mechanism of Action

**MRS2802** selectively binds to and activates the P2Y14 receptor. The P2Y14 receptor is coupled to inhibitory G proteins of the Gi/o family.<sup>[1][2]</sup> Upon agonist binding, the activated Gi/o protein inhibits the activity of adenylyl cyclase, leading to a decrease in the intracellular concentration of the second messenger cyclic adenosine monophosphate (cAMP).<sup>[1][2]</sup> In some cellular contexts, activation of the P2Y14 receptor can also lead to the mobilization of intracellular calcium. The downstream signaling events stemming from P2Y14 receptor activation are involved in modulating cellular functions, particularly in the context of inflammation.

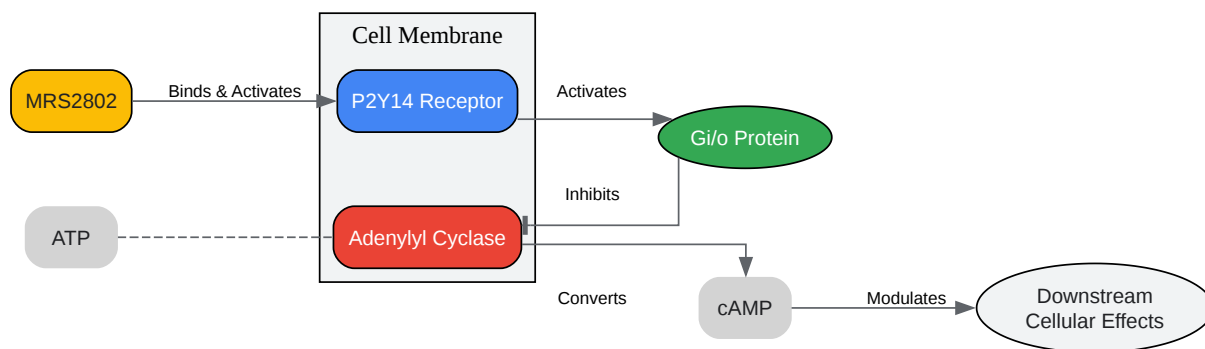
## Data Presentation

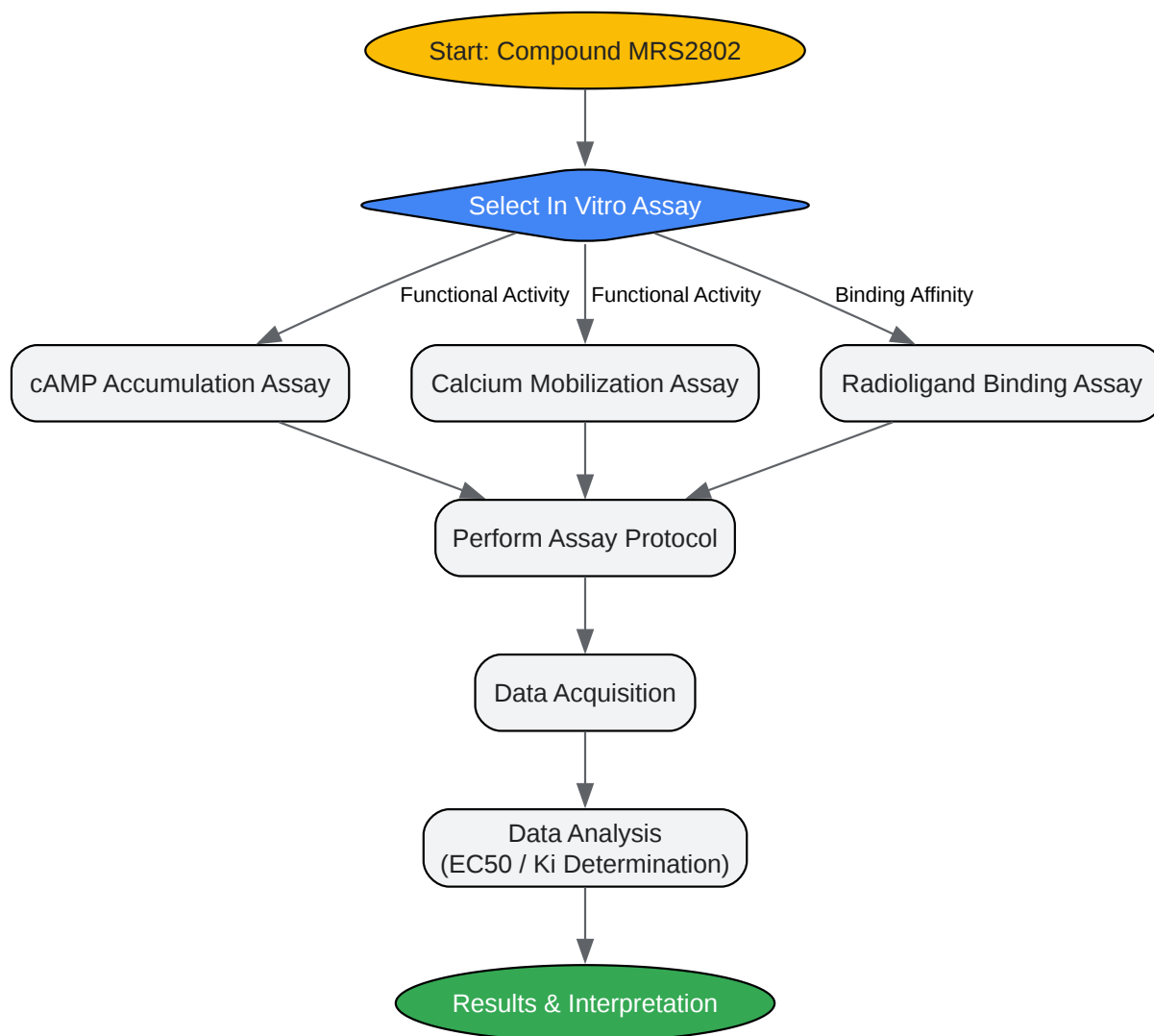
The following table summarizes the quantitative data for **MRS2802** activity at the human P2Y14 receptor.

Parameter	Value	Assay Type	Cell Line	Reference
EC50	63 nM	cAMP Assay	Human P2Y14 expressing cells	MedchemExpress
Ki	Not Available	Competitive Radioligand Binding Assay	-	-

## Signaling Pathway Diagram

The following diagram illustrates the primary signaling pathway activated by **MRS2802** through the P2Y14 receptor.





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## References

- 1. UDP is a competitive antagonist at the human P2Y14 receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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